



# **Application Notes and Protocols: AlBr₃ Catalyzed Isomerization of Alkanes**

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Compound of Interest		
Compound Name:	Aluminium bromide	
Cat. No.:	B8799272	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction: The skeletal isomerization of linear alkanes to their branched counterparts is a cornerstone reaction in the petroleum and chemical industries, primarily aimed at increasing the octane number of gasoline. Aluminum bromide (AlBr<sub>3</sub>), a potent Lewis acid, serves as an effective catalyst for this transformation, often in conjunction with a hydrogen halide promoter like hydrogen bromide (HBr). When combined, they form a superacidic system capable of activating the otherwise inert C-H bonds of alkanes.[1] This document provides a detailed overview of the reaction mechanism, experimental protocols for laboratory-scale isomerization, and relevant quantitative data.

# **Reaction Mechanism**

The AlBr<sub>3</sub> catalyzed isomerization of alkanes proceeds through a carbenium ion chain mechanism. The reaction is typically initiated by trace amounts of olefins or by the direct, albeit slower, activation of the alkane by the superacid catalyst.[2][3] The overall process can be divided into three main stages: initiation, propagation (isomerization), and termination.

- 1.1. Formation of the Active Catalyst: Aluminum bromide itself is a strong Lewis acid. In the presence of a Brønsted acid like HBr, it forms a highly acidic complex, H<sup>+</sup>[AlBr<sub>4</sub>]<sup>-</sup>, which acts as the superacidic catalyst responsible for initiating the isomerization.[1]
- 1.2. Catalytic Cycle:

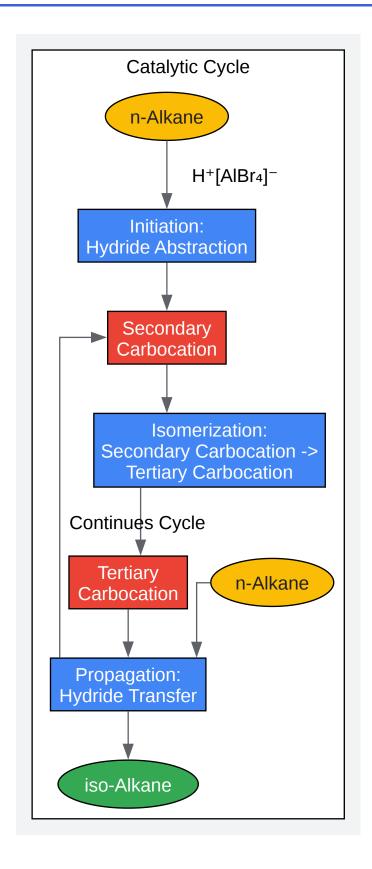


- Initiation: The catalytic cycle begins with the formation of a carbenium ion. This can occur via two primary pathways:
  - Hydride Abstraction: The superacid directly abstracts a hydride ion (H<sup>-</sup>) from an n-alkane molecule, generating a secondary carbenium ion.[2]
  - Olefin Protonation: Trace amounts of olefin impurities, often present in alkane feedstocks,
    are readily protonated by the superacid to form a carbenium ion.[3]
- Isomerization (Propagation): The secondary carbenium ion undergoes a series of rearrangements to form a more stable tertiary carbenium ion. This is the key isomerization step and typically proceeds through a protonated cyclopropane (PCP) intermediate to avoid the high energy barrier associated with the formation of a primary carbocation via a simple 1,2-alkyl shift.[4]
  - The initial secondary carbenium ion rearranges into a more stable, branched tertiary carbenium ion.
  - This rearranged carbenium ion then propagates the chain reaction.
- Propagation: The newly formed tertiary carbenium ion abstracts a hydride ion from another n-alkane molecule. This step yields the final iso-alkane product and regenerates a secondary carbenium ion, which continues the catalytic cycle.[2][3]
- Termination: The chain reaction can be terminated through various pathways, such as the reaction of a carbenium ion with a bromide ion or other trace impurities.

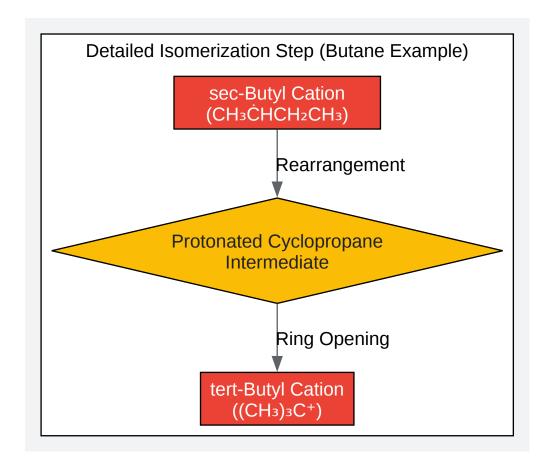
Undesirable side reactions, such as cracking (β-scission), can also occur, particularly at higher temperatures or longer reaction times.[5][6] These reactions also proceed via carbenium ion intermediates and lead to the formation of lower molecular weight alkanes and alkenes.

# **Visualizations of Mechanism**

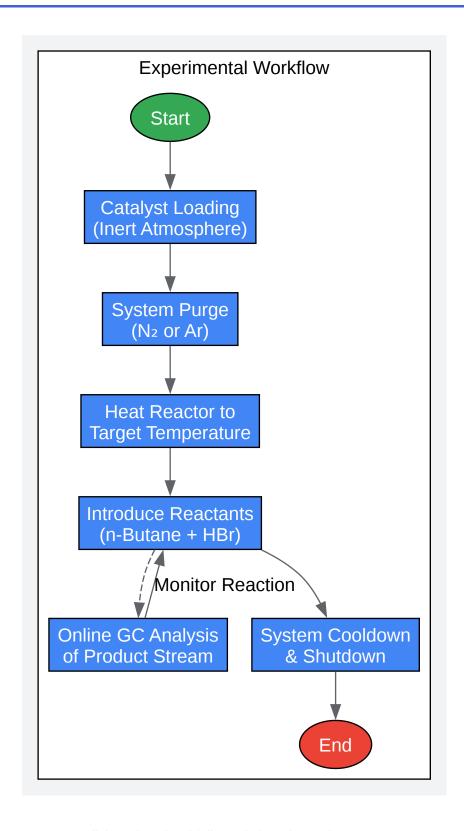












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